

Long-term storage and handling recommendations for 2-Bromocyclohexanone.

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Compound of Interest

Compound Name: 2-Bromocyclohexanone

Cat. No.: B1249149

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Technical Support Center: 2-Bromocyclohexanone

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage, handling, and troubleshooting for **2-Bromocyclohexanone**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **2-Bromocyclohexanone**?

A1: For long-term stability, **2-Bromocyclohexanone** should be stored at -20°C.[1][2] It is crucial to protect it from light and moisture.[2] The container should be tightly closed and stored in a dry, cool, and well-ventilated place.[3][4] For enhanced stability, handling and storing under an inert gas is also recommended.

Q2: What are the recommended short-term storage conditions?

A2: For short-term storage, a temperature of +4°C is recommended.[2]

Q3: How stable is **2-Bromocyclohexanone**?

A3: **2-Bromocyclohexanone** is stable under normal conditions.[4][5] When stored correctly at -20°C, it is stable for at least two years after receipt.[2] However, it can be sensitive to heat,

light, and moisture.

Q4: What personal protective equipment (PPE) should be worn when handling **2-Bromocyclohexanone**?

A4: When handling this compound, it is essential to wear appropriate personal protective equipment, including eye shields, face shields, and chemical-resistant gloves.^[1] If there is a risk of inhalation of vapors or aerosols, a respirator with a suitable filter (e.g., type ABEK (EN14387)) should be used.^[1]

Q5: What are the primary hazards associated with **2-Bromocyclohexanone**?

A5: **2-Bromocyclohexanone** is classified as a combustible liquid and can cause skin irritation, serious eye irritation, and may cause an allergic skin reaction and respiratory irritation.^{[1][6]} It is harmful if swallowed.

Q6: What materials are incompatible with **2-Bromocyclohexanone**?

A6: **2-Bromocyclohexanone** is incompatible with strong oxidizing agents and strong bases.^[4]^[5] Contact with these materials should be avoided to prevent vigorous reactions.

Q7: What are the hazardous decomposition products of **2-Bromocyclohexanone**?

A7: Upon decomposition, especially under fire conditions, **2-Bromocyclohexanone** can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.^{[4][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration of the compound (turning yellow or brown)	Exposure to light, air (oxidation), or moisture.	Store the compound in a tightly sealed, amber-colored vial under an inert atmosphere (e.g., argon or nitrogen). For long-term storage, ensure the temperature is at -20°C. [1] [2]
Low yield in a reaction	Decomposition of 2-Bromocyclohexanone due to improper storage or handling. Presence of impurities.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, GC-MS). Ensure the compound has been stored correctly. Consider re-purifying the material if necessary.
Unexpected side products in a reaction	Reaction with incompatible materials (e.g., strong bases or oxidizing agents). [4] [5] Reaction temperature is too high, leading to decomposition or side reactions.	Ensure all glassware is clean and dry. Use solvents and reagents that are free from incompatible impurities. Carefully control the reaction temperature.
Inconsistent reaction outcomes	Variability in the quality of 2-Bromocyclohexanone. Degradation of the compound over time.	Source high-purity 2-Bromocyclohexanone from a reputable supplier. Use freshly opened or properly stored material for sensitive reactions.
Skin or respiratory irritation during handling	Inadequate personal protective equipment (PPE) or poor ventilation.	Always handle 2-Bromocyclohexanone in a well-ventilated fume hood. [3] [7] Wear appropriate PPE, including gloves, safety glasses, and a lab coat. [1] If handling larger quantities, consider a face shield and respirator.

Quantitative Data Summary

Storage and Stability

Parameter	Recommendation	Reference
Long-Term Storage Temperature	-20°C	[1][2]
Short-Term Storage Temperature	+4°C	[2]
Stability at -20°C	At least 2 years	[2]
Protection	Protect from light and moisture	[2]
Atmosphere	Store under an inert gas	

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₉ BrO	[7]
Molecular Weight	177.04 g/mol	[2]
Appearance	Colorless to light red/dark brown liquid	[2][7]
Boiling Point	70 - 72 °C at 0.53 hPa	[2]
Density	1.4887 g/cm ³	[2]
Refractive Index	n _{20/D} 1.512	[1][2]

Experimental Protocols

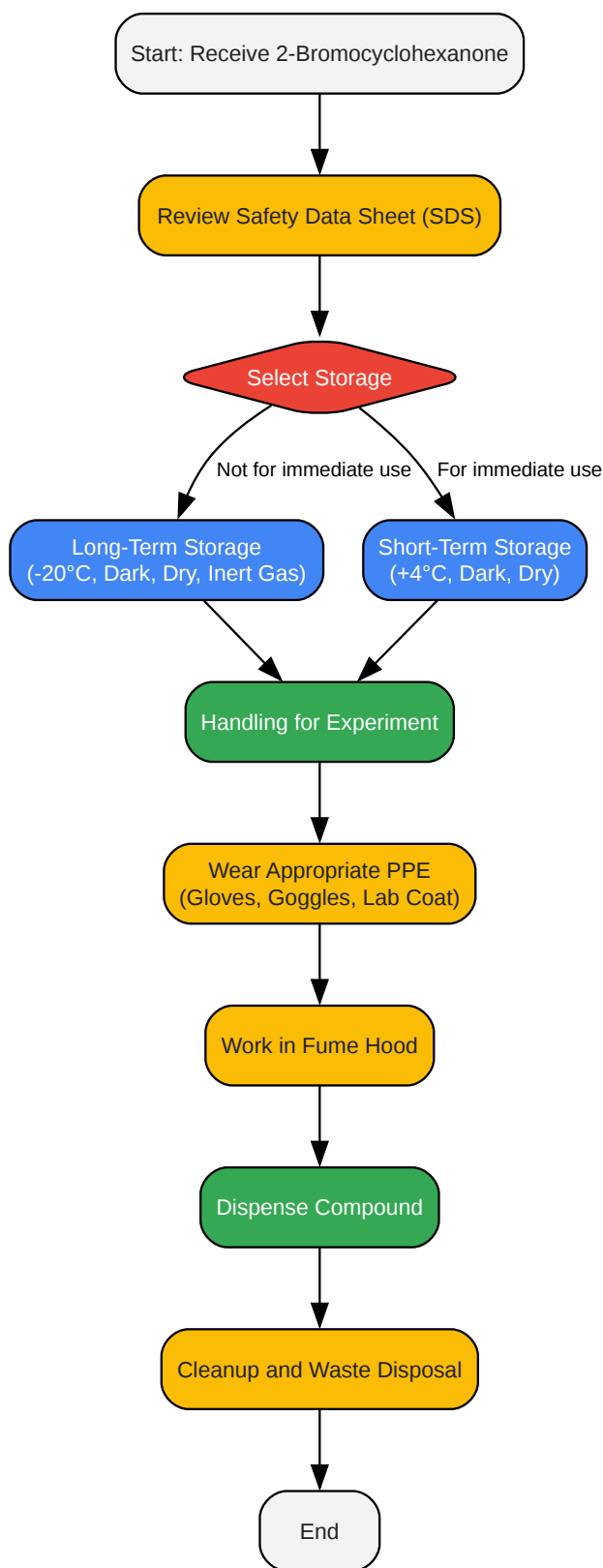
Handling and Dispensing Protocol

This protocol outlines the safe procedure for handling and dispensing **2-Bromocyclohexanone** in a laboratory setting.

- Preparation:

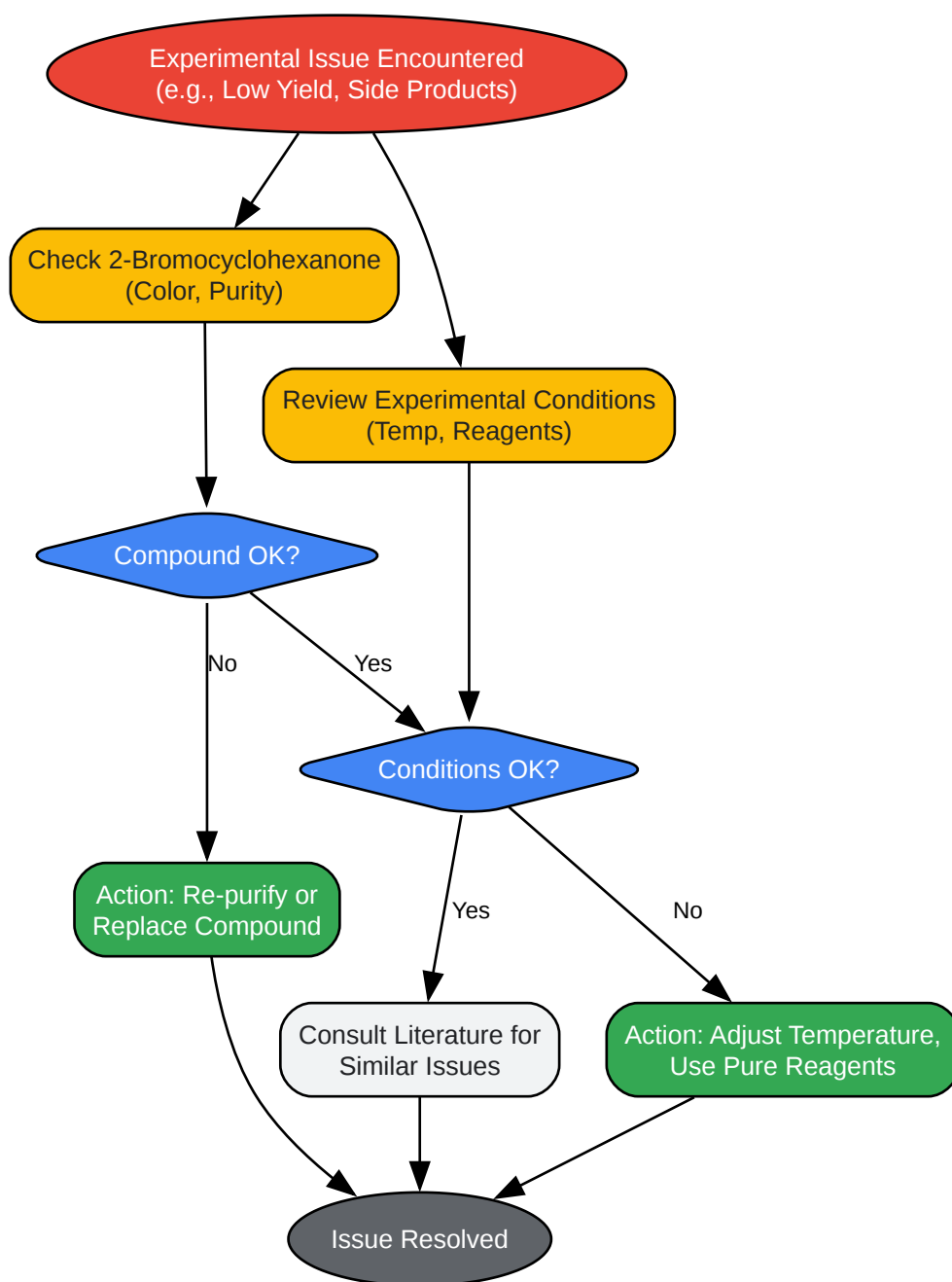
- Ensure a chemical fume hood is operational.
- Gather all necessary PPE: chemical-resistant gloves (e.g., nitrile), safety goggles, a face shield, and a lab coat.
- Prepare a calibrated pipette or syringe for accurate measurement.
- Have a waste container ready for any contaminated materials.
- Procedure:
 - Place the sealed container of **2-Bromocyclohexanone** inside the fume hood.
 - Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
 - Carefully open the container.
 - Using the pipette or syringe, slowly draw the desired volume of the liquid.
 - Dispense the liquid into the reaction vessel, avoiding splashing.
 - Immediately and tightly reseal the **2-Bromocyclohexanone** container.
 - If storing under an inert atmosphere, purge the headspace with argon or nitrogen before sealing.
- Cleanup:
 - Dispose of the used pipette tip or syringe in the designated waste container.
 - Wipe down any spills within the fume hood with an appropriate absorbent material.
 - Remove PPE and wash hands thoroughly with soap and water.

Visualizations



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Caption: Workflow for Safe Storage and Handling of **2-Bromocyclohexanone**.



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Caption: Troubleshooting Logic for Experiments Involving **2-Bromocyclohexanone**.

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